

2-methylundecanol vs linear undecanol properties comparison

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Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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Physical and Chemical Properties Comparison

The following table summarizes the key properties of 2-methylundecanol and 1-undecanol for a direct comparison.

Property	2-Methyl-1-undecanol (Branched)	1-Undecanol (Linear)
CAS Number	10522-26-6 [1] [2] [3]	112-42-5 [4]
Molecular Formula	C ₁₂ H ₂₆ O [1] [2] [3]	C ₁₁ H ₂₄ O [4]
Molecular Weight	186.33 g/mol [1] [3]	172.31 g/mol [4]
Boiling Point	245-246 °C (est.) [2], 250.85 °C (est.) [3]	243.2 °C [4]
Melting Point	16.85 °C (est.) [3]	11 °C [4]
Flash Point	100.1 °C (est.) [2]	109.0 °C [4]

Property	2-Methyl-1-undecanol (Branched)	1-Undecanol (Linear)
Density	0.8300 (est.) [3]	0.8 g/cm ³ (est.) [4]
logP (o/w)	4.759 (est.) [2], 5.00 (est.) [2]	4.59 (est.) [4]
Water Solubility	16.18 mg/L @ 25°C (est.) [2]	Information missing
Odor Description	Balsam [2] [3]	Information missing
GHS Hazard Statements	H317 (May cause an allergic skin reaction) [3]	H315, H317, H411 (Causes skin irritation, may cause an allergic skin reaction, toxic to aquatic life) [4]

Interpretation of Comparative Data

The structural differences lead to observable trends in physical behavior:

- **Molecular Structure and Weight:** 2-Methylundecanol is an isomer of undecanol with an additional methyl branch, resulting in a higher molecular weight [1] [4]. This branching is a key differentiator.
- **Volatility and Intermolecular Forces:** The **higher boiling point** of 2-methylundecanol suggests that the linear 1-undecanol can pack more efficiently in the liquid phase, requiring more energy to vaporize. Conversely, the branched structure of 2-methylundecanol disrupts this packing, potentially leading to a **lower melting point** and a less dense liquid structure, as indicated by its lower density [3] [4].
- **Lipophilicity:** The estimated **higher logP value** for 2-methylundecanol indicates greater lipophilicity compared to the linear form [2] [4]. The branched chain likely makes the molecule more hydrophobic.

Safety and Handling Considerations

The available safety information shows some differences in their hazard profiles:

- **2-Methyl-1-undecanol** is flagged for potential skin sensitization (H317) [3].

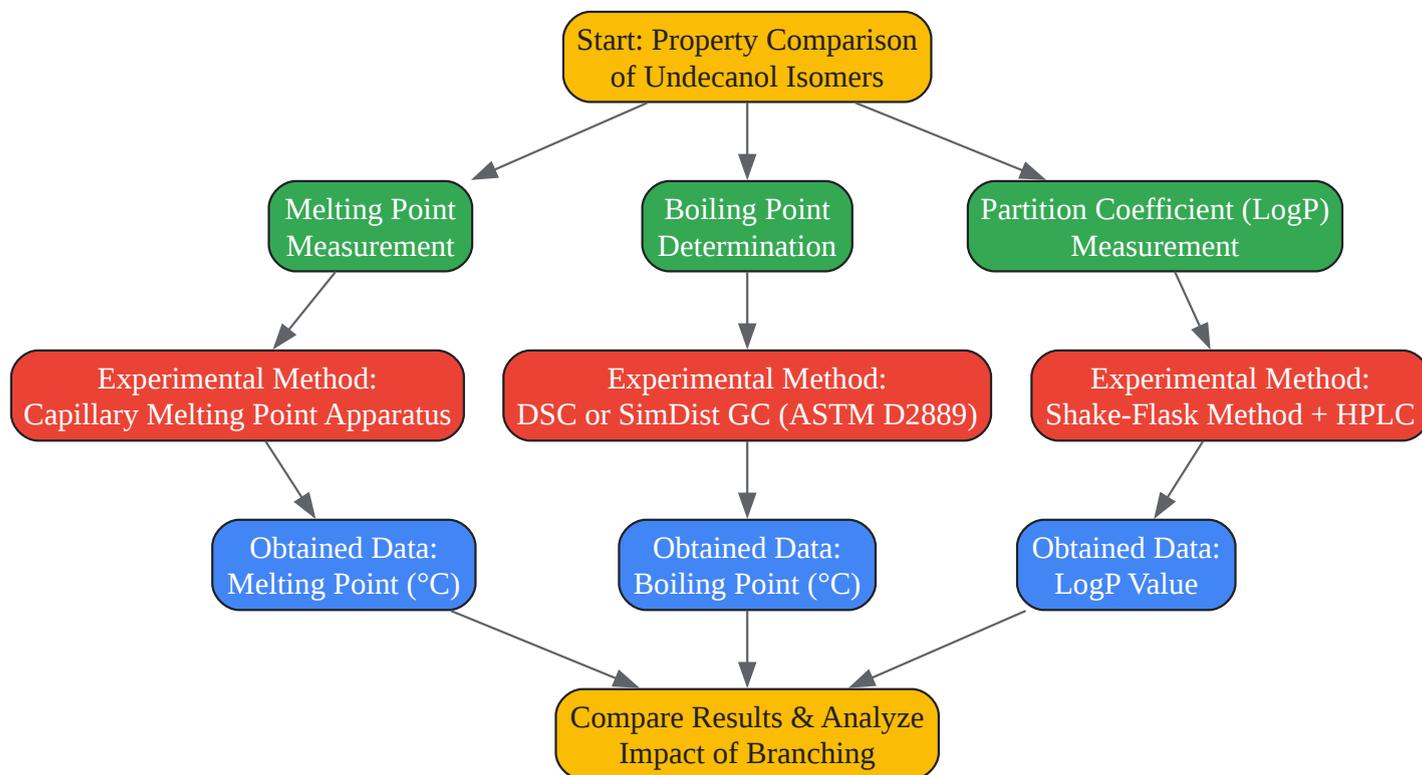
- **1-Undecanol** carries additional hazard statements for skin irritation and aquatic toxicity (H315, H411) [4].

Experimental Context for Researchers

For scientists designing experiments, here are key methodological considerations:

- **Boiling Point Determination:** Experimental protocols for boiling point typically use **differential scanning calorimetry (DSC)** or the **simulated distillation (SIMDIS)** gas chromatography method following standards like ASTM D2889.
- **Melting Point Measurement:** The melting points can be determined using a **melting point apparatus** (e.g., Stanford Research Systems Optimelt). The sample is filled in a capillary tube, and the temperature at which phase transition occurs is recorded.
- **Partition Coefficient (logP) Measurement:** The shake-flask method is a classic approach. The alcohol is dissolved in a flask containing pre-saturated octanol and water phases, shaken, and the concentration in each phase is analyzed after separation, typically using **high-performance liquid chromatography (HPLC)**.

The diagram below illustrates the logical workflow for determining and comparing these key properties experimentally.



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Key Comparisons and Practical Implications

- **Molecular Packing:** The branched structure of 2-methylundecanol results in a **lower melting point and density** compared to the linear chain of 1-undecanol [3] [4].
- **Intermolecular Forces:** Linear 1-undecanol exhibits stronger intermolecular forces due to efficient packing, leading to a **higher boiling point** [2] [4].
- **Lipophilicity:** The branched isomer shows a **higher estimated logP**, indicating greater affinity for lipid environments [2] [4].

These property differences are critical for research applications. The lower melting point of the branched alcohol can be advantageous in formulating homogeneous liquid mixtures, while its higher lipophilicity may influence its behavior in biological systems or partition experiments.

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References

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